

Personal protective equipment for handling Fak-IN-5

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Compound of Interest

Compound Name: Fak-IN-5

Cat. No.: B12411884

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Essential Safety and Handling Guide for Fak-IN-5

This guide provides immediate, essential safety, and logistical information for the handling and disposal of **Fak-IN-5**, a chemical compound utilized by researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure the safe and effective use of this compound in a laboratory setting.

Chemical and Physical Properties

Property	Value	Reference
Synonyms	FAK inhibitor 5	[1]
Formula	C28H27ClN8O4	[1]
Molecular Weight	575.026 g/mol	[1]
Appearance	Not specified	
Solubility	Not specified	
Storage Temperature	-20°C (powder) or -80°C (in solvent)	[1]

Hazard Identification and Safety Precautions

Fak-IN-5 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] It is crucial to handle this compound with care, adhering to the following safety protocols.

To minimize exposure and ensure personal safety, the following personal protective equipment is mandatory when handling **Fak-IN-5**:

PPE Category	Specific Equipment	Rationale
Eye Protection	Safety goggles with side-shields	Protects eyes from splashes or dust. ^[1]
Hand Protection	Protective, chemical-resistant gloves (e.g., nitrile)	Prevents skin contact. ^{[1][2]}
Body Protection	Impervious clothing, such as a lab coat	Protects against skin exposure from spills or splashes. ^{[1][3]}
Respiratory Protection	Suitable respirator (use in a well-ventilated area or fume hood)	Avoids inhalation of dust or aerosols. ^[1]

Operational and Disposal Plans

Strict adherence to the following operational and disposal procedures is necessary to maintain a safe laboratory environment.

- Handling:
 - Avoid inhalation, and contact with eyes and skin.^[1]
 - Prevent the formation of dust and aerosols.^[1]
 - Use only in areas with appropriate exhaust ventilation, such as a chemical fume hood.^[1]
 - Do not eat, drink, or smoke when using this product.^[1]
 - Wash skin thoroughly after handling.^[1]

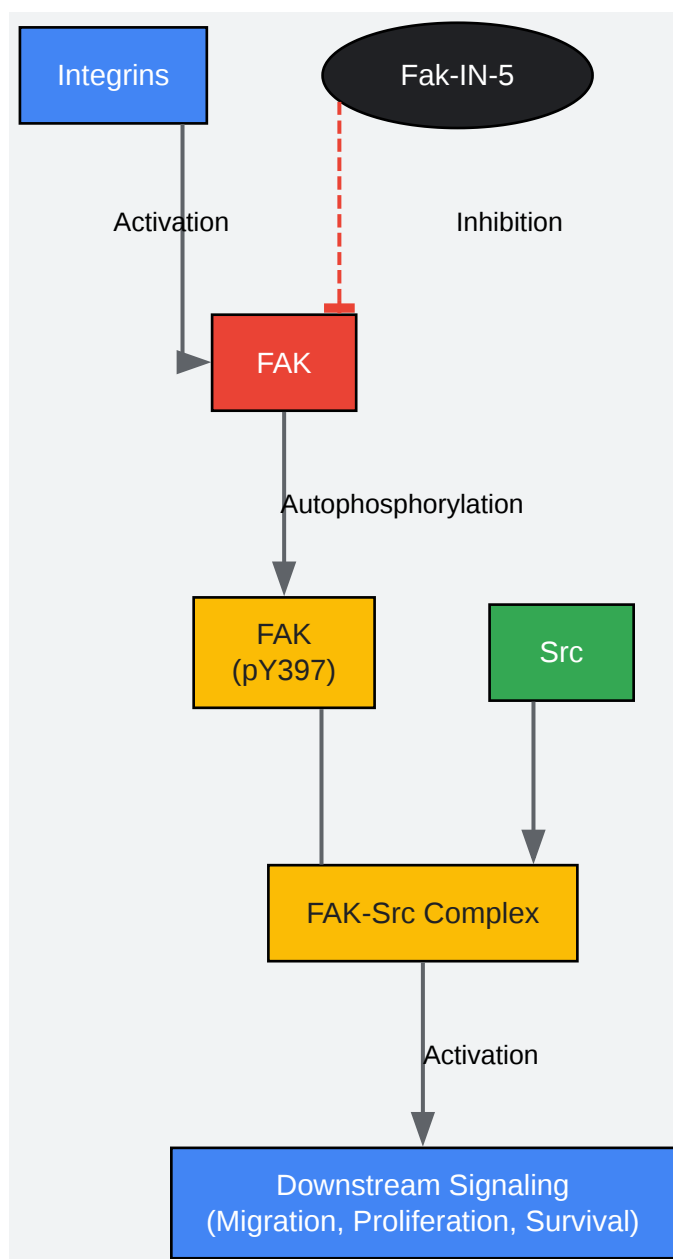
- Storage:
 - Keep the container tightly sealed.[\[1\]](#)
 - Store in a cool, well-ventilated area.[\[1\]](#)
 - Protect from direct sunlight and sources of ignition.[\[1\]](#)
 - Store at -20°C as a powder or -80°C when in solvent.[\[1\]](#)
- Spill Response:
 - Evacuate the area and ensure adequate ventilation.
 - Wear appropriate PPE as detailed above.
 - Cover the spill with a suitable absorbent material.
 - Collect the spillage and place it in a designated, sealed container for disposal.[\[1\]](#)
 - Clean the spill area thoroughly.
- First Aid Measures:
 - If Swallowed: Call a POISON CENTER or doctor immediately. Rinse mouth.[\[1\]](#)
 - Eye Contact: Remove contact lenses if present. Immediately flush eyes with large amounts of water, separating eyelids to ensure adequate flushing. Seek prompt medical attention.[\[1\]](#)
 - Skin Contact: Rinse skin thoroughly with plenty of water. Remove contaminated clothing and shoes. Seek medical advice.[\[1\]](#)
 - Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.

Dispose of **Fak-IN-5** and its container at an approved waste disposal facility.[\[1\]](#) Avoid release to the environment.[\[1\]](#) All disposal activities must comply with local, state, and federal regulations

for hazardous waste.[4]

Fak-IN-5 Signaling Pathway

Fak-IN-5 is an inhibitor of Focal Adhesion Kinase (FAK), a non-receptor tyrosine kinase that plays a critical role in cell signaling pathways related to cell adhesion, migration, proliferation, and survival.[5][6][7] The diagram below illustrates a simplified representation of the FAK signaling pathway.



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Caption: Simplified FAK signaling pathway and the inhibitory action of **Fak-IN-5**.

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